

Application Notes and Protocols: Tetrapeptide-30 in Cosmetic Formulations

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Compound of Interest

Compound Name: Tetrapeptide-30

Cat. No.: B15577717

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Introduction

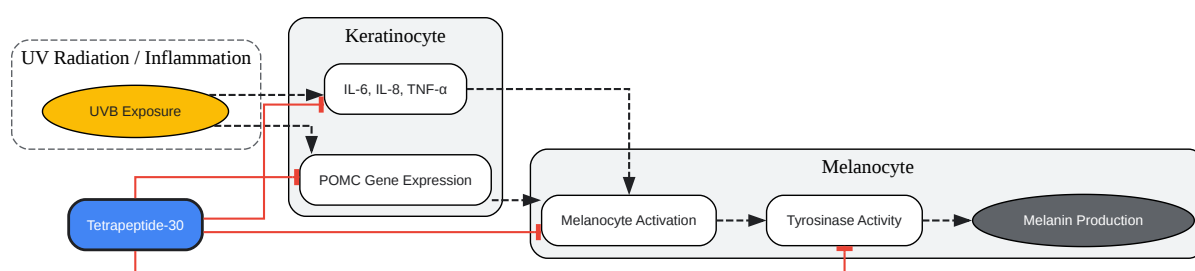
Tetrapeptide-30 is a synthetic peptide composed of four amino acids—proline, lysine, and glutamic acid—that has gained significant attention in the cosmetic industry for its skin-lightening and anti-inflammatory properties.^{[1][2][3][4]} It is known to address hyperpigmentation by reducing the amount of tyrosinase and inhibiting melanocyte activation.^{[1][2][4][5]} These application notes provide a comprehensive overview of the stability and solubility of **Tetrapeptide-30** in cosmetic formulations, along with detailed protocols for its evaluation.

Chemical Properties

Property	Value	Reference
INCI Name	Tetrapeptide-30	^[3]
Amino Acid Sequence	Pro-Lys-Glu-Lys (PKEK)	^[5]
Appearance	White to off-white lyophilized powder or colorless liquid solution	^[6]
Molecular Formula	C ₂₂ H ₄₀ N ₆ O ₇	^[2]
Molecular Weight	500.59 g/mol	^{[2][4]}

Mechanism of Action: Skin Lightening

Tetrapeptide-30 employs a multi-faceted approach to promote a more even skin tone. Its primary mechanisms include the inhibition of tyrosinase, the key enzyme in melanin synthesis, and the reduction of melanocyte activation.[1][2][4][5] Furthermore, it exhibits anti-inflammatory effects by downregulating pro-inflammatory cytokines such as IL-6, IL-8, and TNF- α , which can contribute to post-inflammatory hyperpigmentation.[1]



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Caption: Signaling pathway of **Tetrapeptide-30** in reducing hyperpigmentation.

Solubility

Tetrapeptide-30 is generally supplied as a lyophilized powder or as a stock solution, often in a glycerin and water base.[3] The pure peptide is hydrophilic and soluble in water.[7] For cosmetic formulations, it is crucial to determine its solubility in various solvent systems to ensure homogeneity and bioavailability.

Recommended Solvents for Tetrapeptide-30

Solvent	Solubility	Notes
Water	Soluble	Preferred solvent for aqueous-based formulations.
Glycerin	Soluble	Often used as a co-solvent and humectant.
Propylene Glycol	Likely Soluble	Commonly used as a penetration enhancer and solvent.
Butylene Glycol	Likely Soluble	A common humectant and solvent in cosmetic formulations.
Ethanol	Sparingly Soluble	May be used in small amounts in some formulations.
Oils and Esters	Insoluble	Not suitable for anhydrous, oil-based formulations.

Protocol for Determining Solubility of Tetrapeptide-30

This protocol outlines a method to determine the solubility of **Tetrapeptide-30** in various cosmetic solvents.

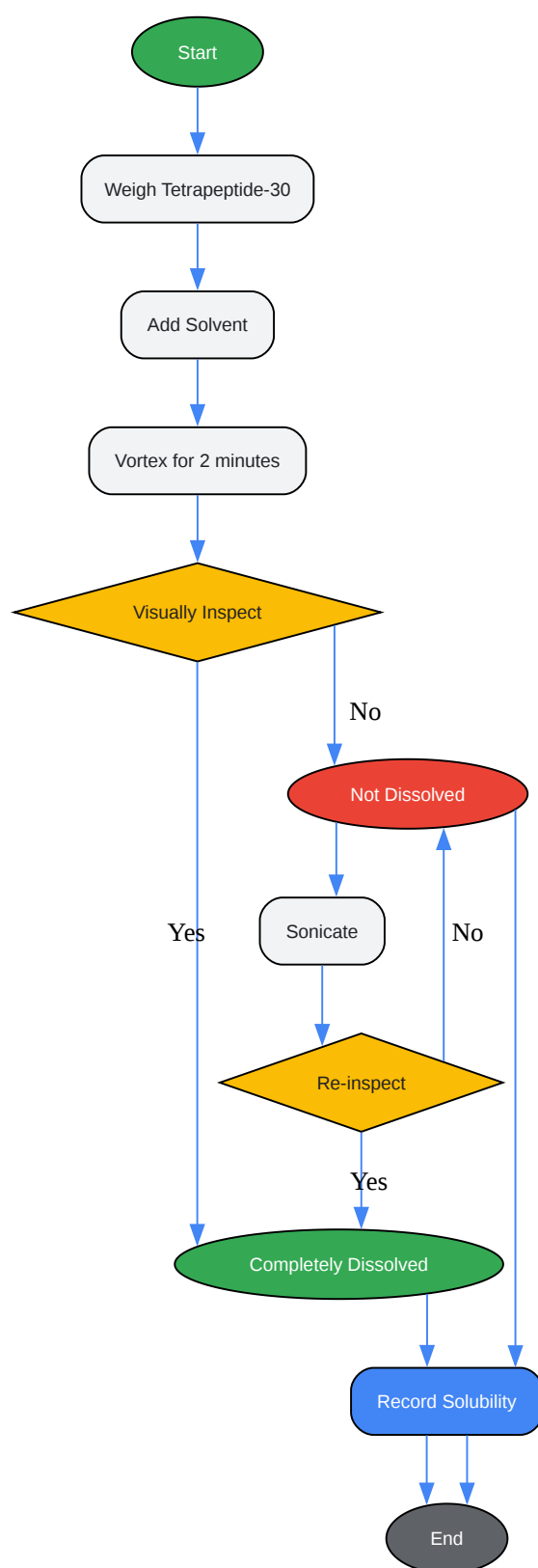
Materials:

- **Tetrapeptide-30** (lyophilized powder)
- Selection of cosmetic solvents (e.g., deionized water, glycerin, propylene glycol, butylene glycol)
- Analytical balance
- Vortex mixer
- Centrifuge

- Visual inspection apparatus (light box with a black and white background)

Procedure:

- Accurately weigh a small amount of **Tetrapeptide-30** (e.g., 10 mg) into a series of clear glass vials.
- Add a measured volume of the selected solvent (e.g., 1 mL) to each vial to achieve a starting concentration.
- Vortex the vials for 2 minutes to facilitate dissolution.
- Visually inspect the solutions against a black and white background for any undissolved particles.
- If the peptide has dissolved, incrementally add more **Tetrapeptide-30** until saturation is reached (i.e., undissolved particles remain after vortexing).
- If the peptide has not fully dissolved, incrementally add more solvent until a clear solution is obtained.
- For solutions that appear cloudy, sonication for 10-15 minutes may aid dissolution.
- Record the concentration at which the peptide is fully dissolved for each solvent.



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Caption: Experimental workflow for determining **Tetrapeptide-30** solubility.

Stability

The stability of **Tetrapeptide-30** is a critical factor for ensuring the efficacy and shelf-life of a cosmetic formulation. While generally more stable than ingredients like Vitamin C, its stability can be influenced by pH, temperature, and light exposure.[1]

Factors Affecting Tetrapeptide-30 Stability

- **pH:** Peptides are susceptible to hydrolysis at extreme pH values. The recommended pH range for formulations containing **Tetrapeptide-30** is typically between 3.5 and 6.5.
- **Temperature:** High temperatures can accelerate the degradation of peptides. It is often recommended to add **Tetrapeptide-30** to formulations during the cooling phase, below 40°C (104°F).[8]
- **Light:** Although not as sensitive as some other cosmetic actives, prolonged exposure to UV light can potentially lead to degradation. Photostability testing is recommended, especially for products in transparent packaging.[9][10]
- **Enzymatic Degradation:** While less of a concern in a formulated product compared to biological systems, contamination with proteases could lead to degradation.

Protocol for Assessing the Stability of Tetrapeptide-30 in a Cosmetic Formulation

This protocol describes a forced degradation study to evaluate the stability of **Tetrapeptide-30** in a model cosmetic formulation (e.g., a serum or cream).

Materials:

- Cosmetic formulation containing a known concentration of **Tetrapeptide-30**.
- Control formulation without **Tetrapeptide-30**.
- Temperature- and humidity-controlled stability chambers.
- Photostability chamber with controlled UV and visible light exposure.

- pH meter.
- Analytical instrumentation for peptide quantification (e.g., HPLC-UV).

Procedure:

- Prepare the cosmetic formulation containing **Tetrapeptide-30** and the control formulation.
- Package the formulations in the intended final packaging.
- Divide the samples into different groups for stress testing:
 - Temperature Stress: Store samples at various temperatures (e.g., 4°C, 25°C, 40°C, 50°C) for a defined period (e.g., 1, 2, and 3 months).
 - pH Stress: Adjust the pH of the formulation to different values (e.g., 4, 5.5, 7) and store at a controlled temperature (e.g., 40°C) for a set duration.
 - Photostability Stress: Expose samples to controlled UV and visible light in a photostability chamber according to ICH Q1B guidelines.[9] Keep a set of samples wrapped in aluminum foil as a dark control.
- At specified time points, withdraw samples from each stress condition.
- Visually inspect the samples for any changes in appearance, color, or odor.
- Measure the pH of the samples.
- Extract **Tetrapeptide-30** from the formulation matrix using a suitable solvent system.
- Quantify the remaining concentration of **Tetrapeptide-30** using a validated analytical method such as HPLC-UV.

Analytical Method: Quantification of Tetrapeptide-30 by HPLC-UV

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 reverse-phase column.

Chromatographic Conditions (Example):

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A time-based gradient from high aqueous to high organic mobile phase.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 220 nm.
- Injection Volume: 20 µL.

Data Analysis:

- Create a calibration curve using standard solutions of **Tetrapeptide-30**.
- Calculate the percentage of **Tetrapeptide-30** remaining in the stressed samples compared to the initial concentration.
- Present the data in tabular format for easy comparison.

Example Stability Data Tables

Table 1: Temperature Stability of **Tetrapeptide-30** in a Serum Formulation

Storage Condition	Time Point	% Tetrapeptide-30 Remaining	Appearance	pH
25°C / 60% RH	1 Month	99.5%	No change	5.5
3 Months	98.2%	No change	5.4	
40°C / 75% RH	1 Month	95.1%	No change	5.3
3 Months	89.7%	Slight yellowing	5.2	

Table 2: pH Stability of **Tetrapeptide-30** in an Aqueous Solution at 40°C for 1 Month

pH	% Tetrapeptide-30 Remaining
4.0	96.3%
5.5	98.1%
7.0	92.5%

Table 3: Photostability of **Tetrapeptide-30** in a Cream Formulation

Condition	Exposure Time	% Tetrapeptide-30 Remaining
Light Exposure	24 hours	94.8%
Dark Control	24 hours	99.7%

Formulation Guidelines

- Recommended Use Level: Typically 1-3% of a **Tetrapeptide-30** solution (as supplied by the manufacturer).
- pH: The final formulation should have a pH between 3.5 and 6.5 for optimal stability.

- Temperature: Add **Tetrapeptide-30** to the formulation during the cool-down phase, at temperatures below 40°C (104°F).[8]
- Compatibility: **Tetrapeptide-30** is compatible with a wide range of cosmetic ingredients. It has been shown to have synergistic effects when formulated with Vitamin C derivatives like Sodium Ascorbyl Phosphate.[8]

Conclusion

Tetrapeptide-30 is a promising active ingredient for cosmetic formulations aimed at skin brightening and evening out skin tone. Its stability and solubility are key parameters to consider during product development. By following the protocols outlined in these application notes, researchers and formulators can effectively evaluate the performance of **Tetrapeptide-30** in their specific cosmetic systems and develop stable, efficacious products.

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